

Personal protective equipment for handling 2-Oxocyclopentanecarbonitrile

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Compound of Interest

Compound Name: 2-Oxocyclopentanecarbonitrile

Cat. No.: B149592

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Essential Safety and Handling Guide for 2-Oxocyclopentanecarbonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **2-Oxocyclopentanecarbonitrile** (CAS No: 2941-29-9). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Physical Properties

2-Oxocyclopentanecarbonitrile is classified as harmful if swallowed, in contact with skin, or if inhaled.[1][2] It is also known to cause skin and serious eye irritation.[2][3][4] The following table summarizes its key physical and chemical properties.

Property	Value
Molecular Formula	C ₆ H ₇ NO ^{[1][2][5]}
Molecular Weight	109.13 g/mol ^[2]
Appearance	Solid (Typical) ^[6]
Melting Point	85 - 89 °C ^[6]
Boiling Point	258.0 ± 33.0 °C at 760 mmHg ^{[1][5]}
Density	1.1 ± 0.1 g/cm ³ ^[1]
Flash Point	109.9 ± 25.4 °C ^[1]
Solubility	Insoluble in water; Soluble in common organic solvents like ethanol and acetone. ^{[4][6]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following PPE is mandatory when handling **2-Oxocyclopentanecarbonitrile**:

- Eye Protection: Chemical safety goggles and a face shield are essential to protect against splashes.^[7]
- Hand Protection: Chemical-resistant gloves are required. While specific permeation data for **2-Oxocyclopentanecarbonitrile** is not readily available, nitrile or neoprene rubber gloves are generally recommended for handling chemicals.^{[7][8]} It is crucial to regularly inspect gloves for any signs of degradation and replace them as needed.^[9]
- Body Protection: A laboratory coat or a chemical-resistant apron must be worn to prevent skin contact.^{[1][7]} For large-scale operations or situations with a high risk of splashing, disposable chemical-resistant coveralls should be considered.^[10]
- Respiratory Protection: All handling of **2-Oxocyclopentanecarbonitrile** should be conducted in a certified chemical fume hood to minimize inhalation risk.^[1] If there is a potential for aerosol generation and a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge should be used.^{[7][8]}

Operational Plan for Handling

A systematic approach to handling this compound, from receipt to disposal, is crucial for safety.

3.1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- The container should be clearly labeled with the chemical name, date of receipt, and opening date.
- Store **2-Oxocyclopentanecarbonitrile** in a cool, dry, and well-ventilated area, away from heat, flames, and oxidizing agents.[\[1\]](#)[\[6\]](#) The storage container should be tightly sealed to prevent exposure to air and moisture.[\[6\]](#) It is recommended to store it in a refrigerated, closed vessel.[\[1\]](#)

3.2. Experimental Procedures:

- Always handle this chemical within a properly functioning chemical fume hood.[\[1\]](#)
- Before starting any work, ensure that an emergency eyewash station and safety shower are readily accessible.[\[11\]](#)
- Use the smallest practical quantity of the chemical for the experiment.
- Avoid direct contact with the skin, eyes, and clothing.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[1\]](#)[\[12\]](#)

First-Aid and Emergency Response Plan

Immediate and appropriate first aid is critical in the event of an exposure.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids.[\[1\]](#)[\[12\]](#) Seek immediate medical attention.[\[1\]](#)

- Skin Contact: Promptly wash the contaminated skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1][13] If irritation persists, seek medical attention.[1]
- Inhalation: Move the exposed individual to fresh air at once.[13] If breathing is difficult or has stopped, administer artificial respiration and seek immediate medical attention.[8][13]
- Ingestion: Do NOT induce vomiting.[8] Wash out the mouth with water and have the person sip a glass of water if they are able to swallow.[8] Seek immediate medical attention.[1][8]

Chemical Spill and Disposal Plan

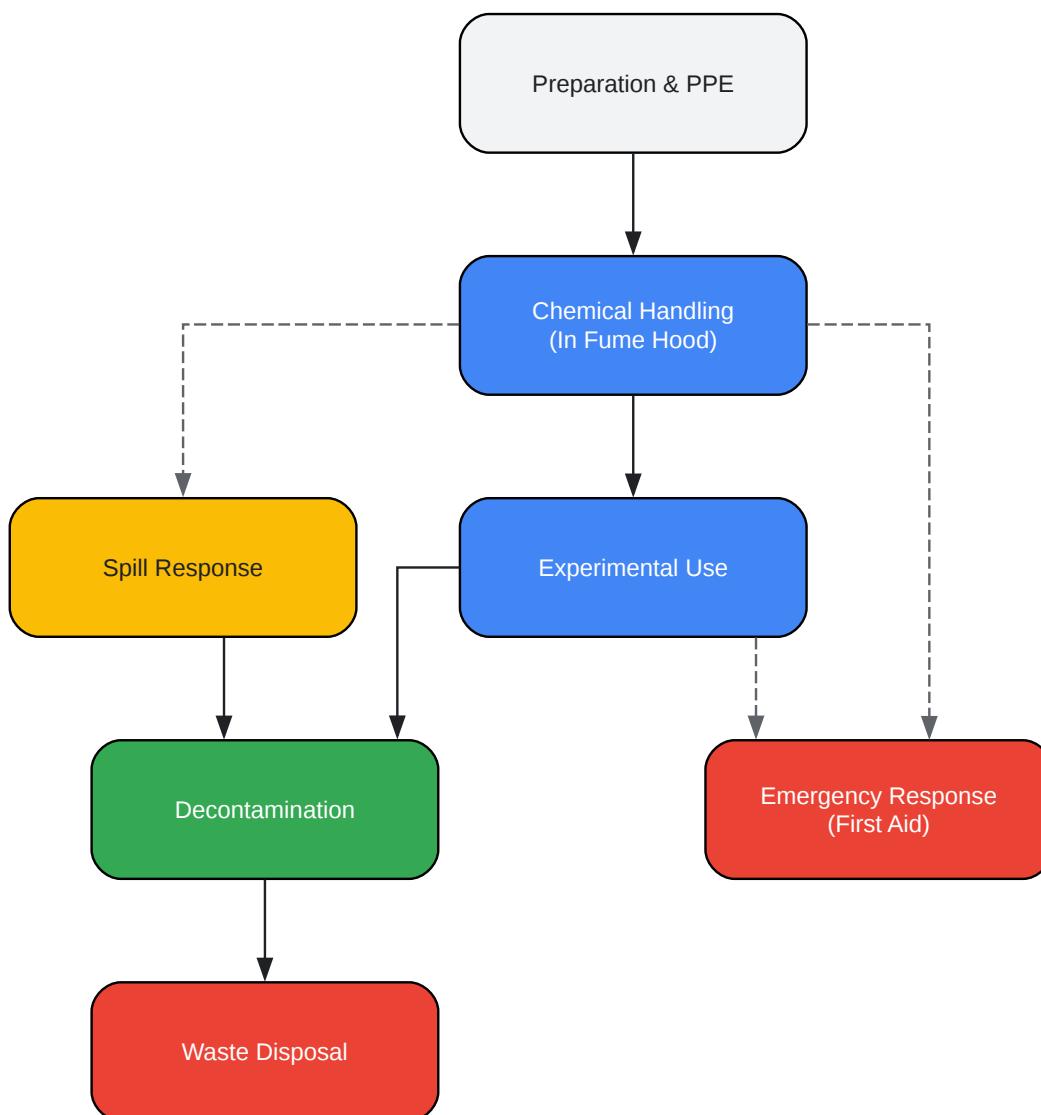
5.1. Spill Response:

- In case of a spill, evacuate the area and restrict access.
- Wear the appropriate PPE as outlined in Section 2.
- For small spills, absorb the material with an inert absorbent such as sand, earth, or sawdust. [8]
- Collect the absorbed material into a tightly closed container for disposal.[1]
- Ventilate the area and wash the spill site after the material has been removed.

5.2. Disposal:

- All waste containing **2-Oxocyclopentanecarbonitrile** must be disposed of as hazardous waste.
- Do not allow the material to enter drains or water courses.[1]
- Dispose of the chemical waste and any contaminated materials in accordance with all federal, state, and local regulations.[1][8] This should be done through a licensed disposal authority.[1]

Workflow for Safe Handling of 2-Oxocyclopentanecarbonitrile



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References

- 1. 2-Oxocyclopentanecarbonitrile | CAS#:2941-29-9 | Chemsoc [chemsrc.com]
- 2. 2-Oxocyclopentane-1-carbonitrile | C6H7NO | CID 98930 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Oxocyclopentanecarbonitrile | C6H7NO | CID 21941690 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [wap.guidechem.com]
- 5. lookchem.com [lookchem.com]
- 6. 2-Oxocyclopentanecarbonitrile: Properties, Uses, Safety, Supplier & Price | China Chemical Manufacturer [nj-finechem.com]
- 7. benchchem.com [benchchem.com]
- 8. cpda.com [cpda.com]
- 9. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 10. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 11. fishersci.com [fishersci.com]
- 12. c2cfirstaidaquatics.com [c2cfirstaidaquatics.com]
- 13. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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